

# Haploside C 3,4',5,7-tetrahydroxy-3',8-dimethoxyflavone

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## Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

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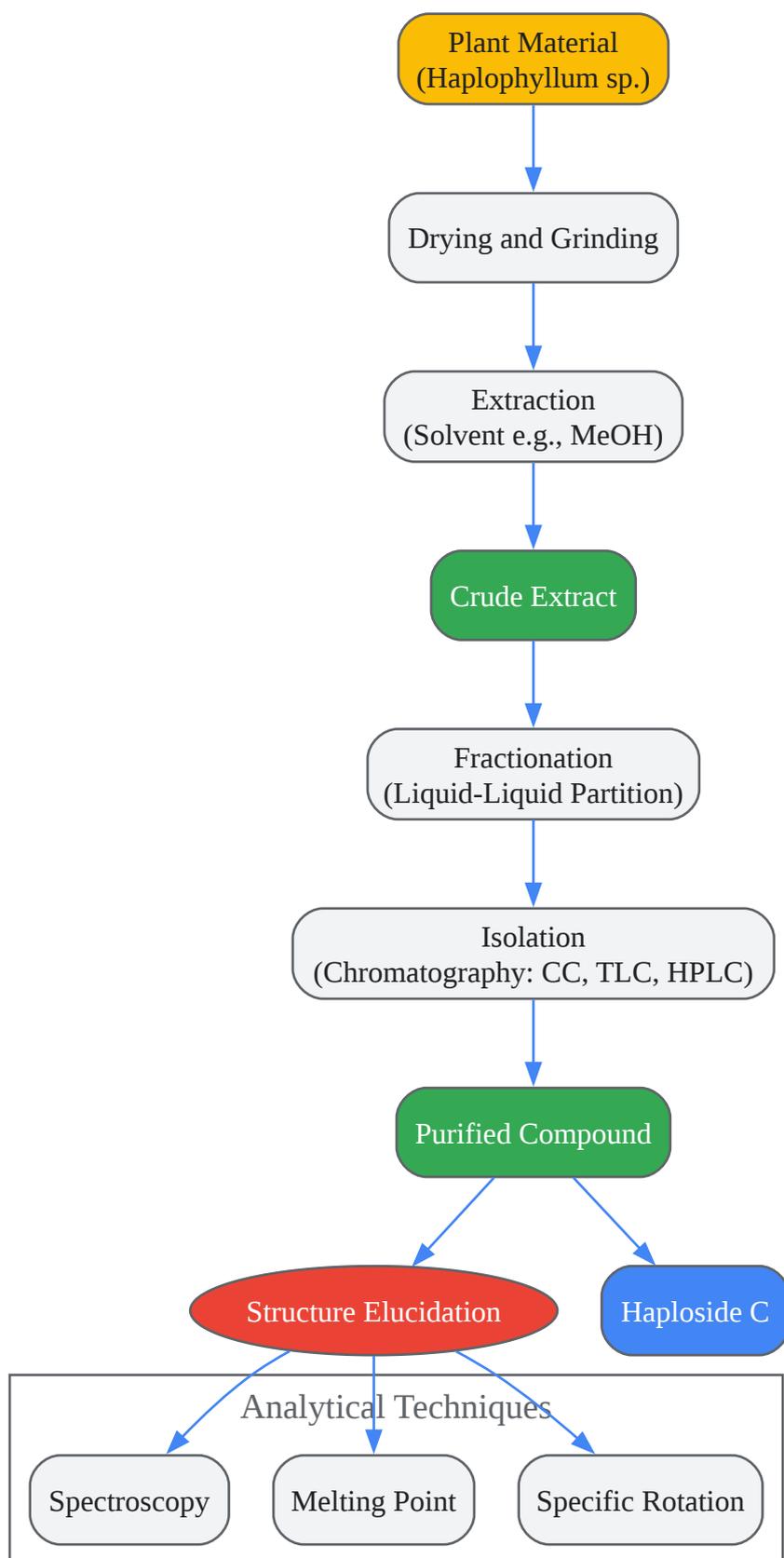
## Haploside C: Technical Profile

The table below consolidates the core data available for **Haploside C**, a flavonoid glycoside isolated from plants of the *Haplophyllum* genus [1] [2].

Property	Details
IUPAC Name (Description)	3,4',5,7-tetrahydroxy-3',8-dimethoxyflavone 7-O-[O- $\alpha$ -L-rhamnopyranosyl-(1 $\rightarrow$ 2)-(6'''-O-acetyl- $\beta$ -D-glucopyranoside)] [1]
Biological Sources	<i>Haplophyllum perforatum</i> , <i>H. foliosum</i> , <i>H. pedicellatum</i> [2]
Molecular Formula	$C_{31}H_{36}O_{18}$ [2]
Molecular Weight	696.62 g/mol [2]
Melting Point	143–145 °C [2]
Specific Rotation	$[\alpha]^{22}_D$ $-0 \pm 3^\circ$ (in methanol) [2]
UV-Vis $\lambda_{max}$ (nm)	260 (4.38), 275 (4.20), 343 (4.05), 385 (4.26) [2]

Property	Details
Major Pharmacological Activity	Pronounced hypoazotemic (blood nitrogen-lowering) action [1]

The following diagram illustrates the general isolation and characterization workflow for a compound like **Haploside C**, based on standard phytochemical processes.



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## Research Context and Limitations

The search results confirm **Haploside C**'s identity and basic properties but have key limitations for your whitepaper:

- **Lack of Experimental Detail:** The sources note a "pronounced hypoazotemic action" [1] but do not provide the detailed experimental protocols, such as model organisms, dosages, or duration of studies.
- **No Signaling Pathways:** The mechanism of action and corresponding signaling pathways are not described in the available literature.
- **Dated Information:** The core identification was published in 1987 [1], with a later compilation in 2013 [2], so this does not represent the current state of research.

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## References

1. Flavonoids of *Haplophyllum perforatum*. Structure and... | SpringerLink [[link.springer.com](https://link.springer.com)]
2. 'Haploside - C'; published in 'Natural Compounds'; | SpringerLink [[link.springer.com](https://link.springer.com)]

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